

In-Depth Technical Guide to the Synthesis of C.I. Acid Brown 75

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B3430144

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Introduction

C.I. Acid Brown 75, also identified by the Colour Index Number 34905, is a trisazo dye known for its application in dyeing textiles, particularly wool and polyamide fibers, as well as in the leather and paper industries.[1][2] This guide provides a comprehensive overview of its synthesis pathway, including the chemical structure of the reactants, intermediates, and the final product, alongside a generalized experimental protocol based on established principles of azo dye chemistry.

Chemical Profile

Property	Value	Reference(s)
C.I. Name	Acid Brown 75	[2]
C.I. Number	34905	[2][3]
CAS Number	8011-86-7	[4]
Chemical Class	Trisazo	[2]
Molecular Formula	$C_{28}H_{15}N_9Na_2O_{16}S_2$	[2]
Molecular Weight	843.58 g/mol	[2]
Appearance	Dark red-light brown powder	[2][3]
Solubility	Water soluble	[4]

Synthesis Pathway Overview

The synthesis of **C.I. Acid Brown 75** is a multi-step process involving a series of diazotization and coupling reactions.[4] The manufacturing process utilizes four key starting materials: 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (commonly known as H-acid), resorcinol, 2-Amino-4,6-dinitrophenol, and p-nitroaniline.[3][4]

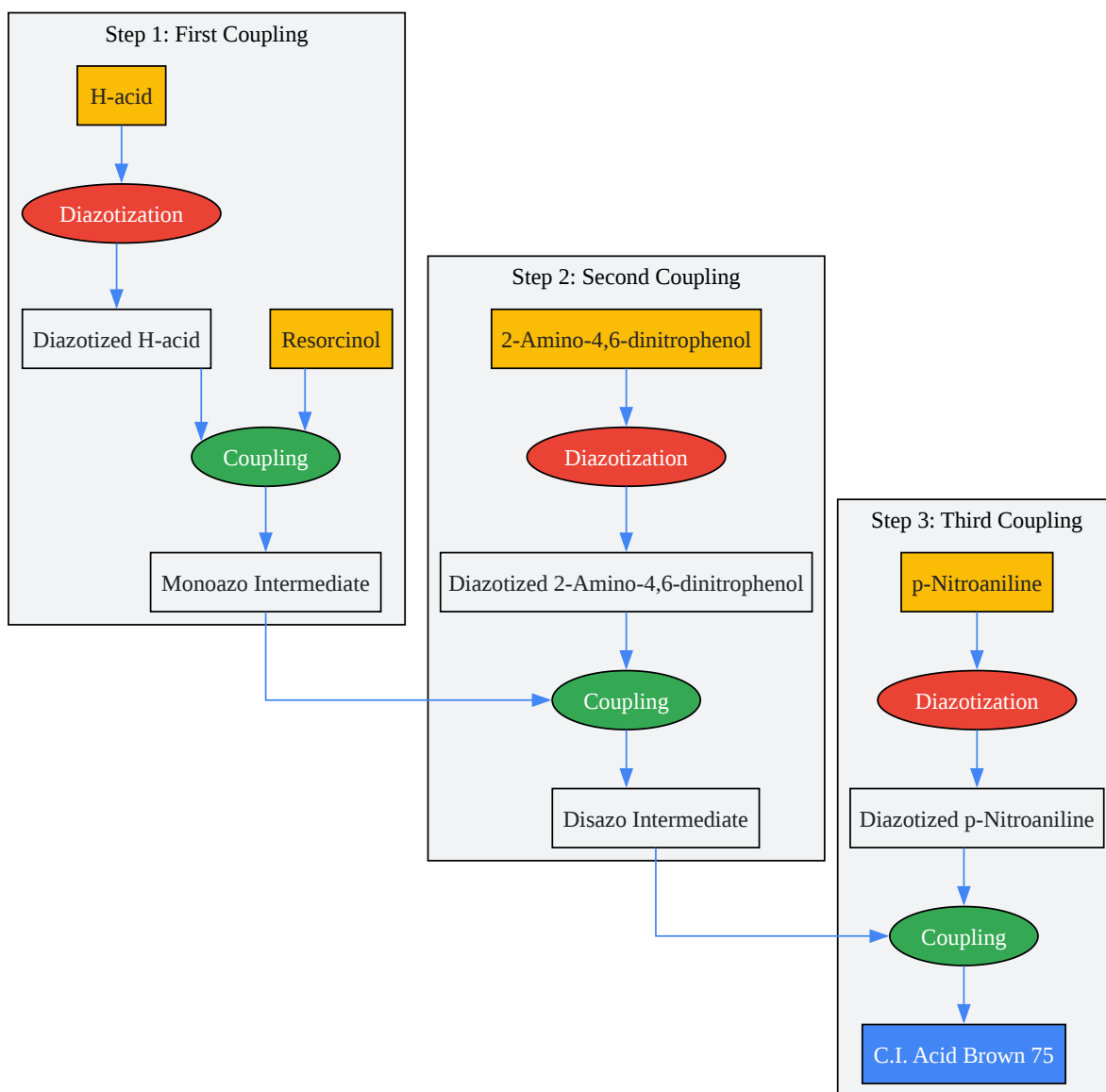
The synthesis proceeds through a three-stage coupling sequence:

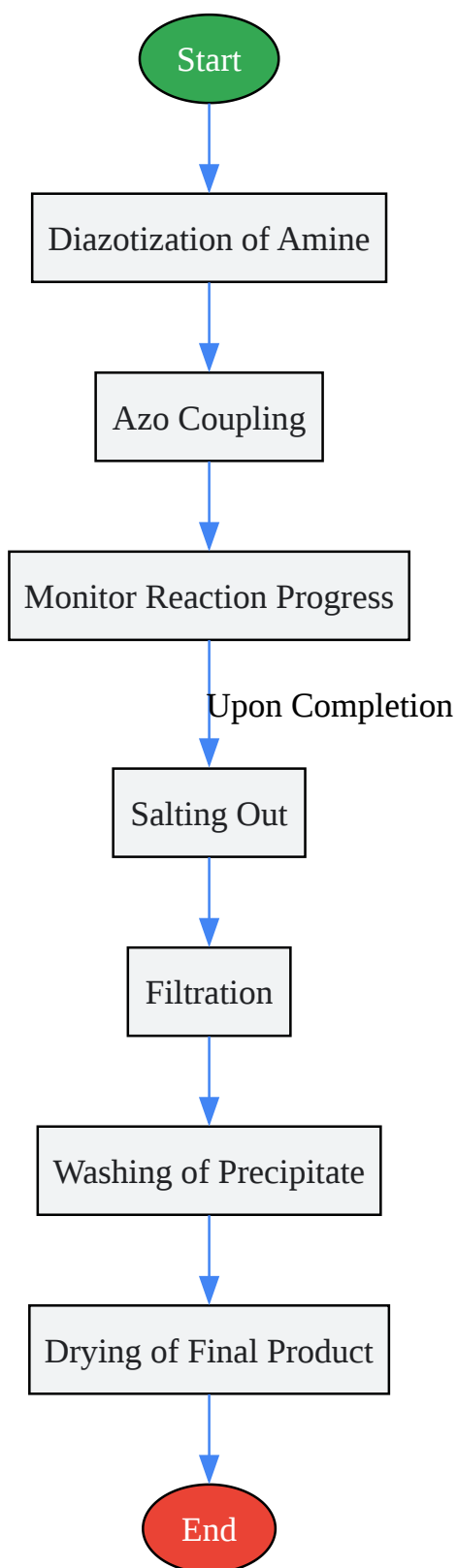
- **First Coupling:** H-acid is diazotized and then coupled with resorcinol.
- **Second Coupling:** 2-Amino-4,6-dinitrophenol is diazotized and coupled with the product from the first coupling step.
- **Third Coupling:** p-Nitroaniline is diazotized and coupled with the product from the second coupling step to yield the final **C.I. Acid Brown 75** dye.[4]

The sequence of these coupling reactions is crucial in forming the final trisazo structure responsible for the dye's characteristic brown color.

Visualizing the Synthesis Pathway

The following diagram illustrates the logical flow of the synthesis process for **C.I. Acid Brown 75**.





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